

Introduction to Kinase-X and the SWIPE Inhibitor Program

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Compound of Interest

Compound Name:	Swipe
CAS No.:	61971-51-5
Cat. No.:	B14563411

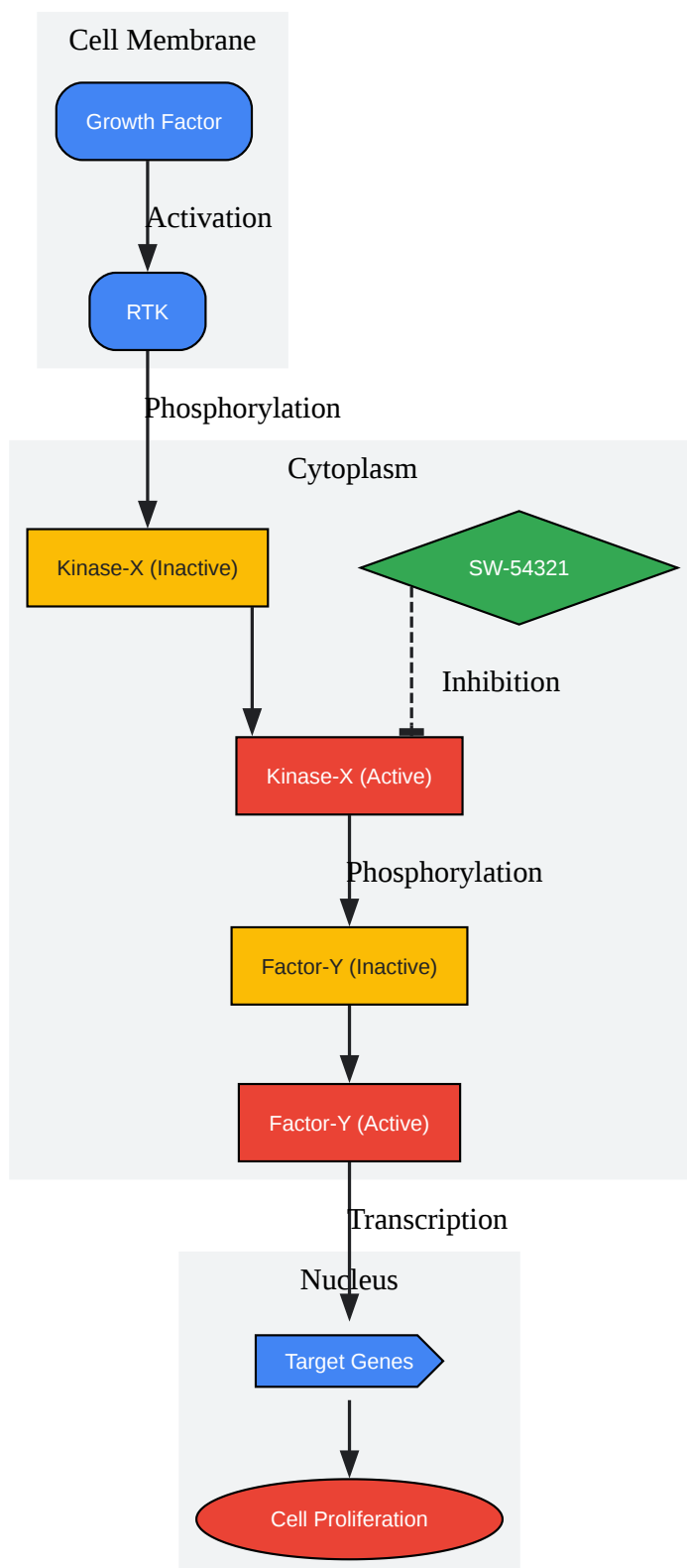
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Kinase-X is a novel serine/threonine kinase identified as a critical downstream effector of the Receptor Tyrosine Kinase (RTK) signaling pathway. Upon activation, Kinase-X phosphorylates and activates the transcription factor, Factor-Y, leading to the expression of genes essential for cellular proliferation and survival. Dysregulation of Kinase-X activity has been implicated in several aggressive cancer types, making it a compelling therapeutic target.

The **SWIPE** (Specific Kinase Inhibitor Program) was initiated to develop potent and selective inhibitors of Kinase-X. The lead compound, SW-54321, is a highly specific, ATP-competitive inhibitor that has demonstrated significant anti-proliferative effects in preclinical models. This document provides a comprehensive overview of the biochemical and cellular characterization of SW-54321 and its analogues.

The Kinase-X Signaling Pathway

The canonical pathway involves ligand binding to an upstream RTK, leading to its dimerization and autophosphorylation. This activates downstream signaling cascades, culminating in the phosphorylation and activation of Kinase-X. Activated Kinase-X then phosphorylates Factor-Y, which translocates to the nucleus to initiate the transcription of target genes.



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Figure 1: The hypothetical Kinase-X signaling pathway and point of inhibition by SW-54321.

Quantitative Inhibitor Profiling

A panel of **SWIPE** inhibitors was synthesized and tested for their ability to inhibit Kinase-X activity in biochemical and cellular assays. The key quantitative data are summarized below.

Table 1: Biochemical Potency of SWIPE Inhibitors against Kinase-X

Compound ID	IC50 (nM)	Ki (nM)	Assay Type
SW-54321	5.2 ± 0.8	2.1 ± 0.3	TR-FRET
SW-54322	15.6 ± 2.1	7.8 ± 1.1	Luminescence
SW-54323	89.3 ± 9.5	41.2 ± 5.6	TR-FRET
Staurosporine	2.5 ± 0.4	1.1 ± 0.2	TR-FRET

Table 2: Cellular Target Engagement and Anti-Proliferative Activity

Compound ID	Cellular IC50 (nM) (p-Factor-Y)	Cell Proliferation GI50 (nM)	Cell Line
SW-54321	25.1 ± 4.5	55.7 ± 8.9	Cancer-Cell-A
SW-54322	80.5 ± 11.2	150.2 ± 21.3	Cancer-Cell-A
SW-54323	> 1000	> 2000	Cancer-Cell-A

Detailed Experimental Protocols

In Vitro Kinase Inhibition Assay (TR-FRET)

This assay quantifies the ability of a compound to inhibit the phosphorylation of a substrate peptide by Kinase-X.

- Reagents: Recombinant Kinase-X enzyme, biotinylated peptide substrate (Biotin-Factor-Y-peptide), ATP, Europium-labeled anti-phospho-Factor-Y antibody (Eu-Ab), and Streptavidin-Allophycocyanin (SA-APC).

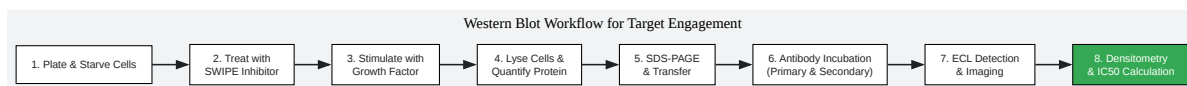
- Procedure:
 1. Add 5 μ L of inhibitor (serially diluted in DMSO) to a 384-well assay plate.
 2. Add 10 μ L of Kinase-X enzyme solution. Incubate for 15 minutes at room temperature.
 3. Initiate the kinase reaction by adding 10 μ L of a solution containing the peptide substrate and ATP.
 4. Incubate for 60 minutes at room temperature.
 5. Stop the reaction by adding 10 μ L of EDTA solution containing the Eu-Ab and SA-APC detection reagents.
 6. Incubate for 60 minutes at room temperature to allow for signal development.
 7. Read the plate on a TR-FRET enabled plate reader (excitation at 320 nm, emission at 615 nm and 665 nm).
- Data Analysis: The TR-FRET ratio (665 nm / 615 nm) is calculated and plotted against inhibitor concentration. IC50 values are determined using a four-parameter logistic fit.

Cellular Target Engagement Assay (Western Blot)

This protocol measures the inhibition of Factor-Y phosphorylation in a cellular context.

- Cell Culture: Plate Cancer-Cell-A cells and grow to 80% confluency.
- Treatment: Starve cells in serum-free media for 12 hours. Treat with various concentrations of **SWIPE** inhibitor for 2 hours.
- Stimulation: Stimulate the cells with a growth factor (e.g., EGF at 100 ng/mL) for 15 minutes to activate the RTK/Kinase-X pathway.
- Lysis: Wash cells with cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- Quantification: Determine protein concentration using a BCA assay.

- Western Blot:
 1. Separate 20 µg of protein lysate per lane on an SDS-PAGE gel.
 2. Transfer proteins to a PVDF membrane.
 3. Block the membrane with 5% BSA in TBST for 1 hour.
 4. Incubate with primary antibodies (anti-phospho-Factor-Y, anti-total-Factor-Y, anti-GAPDH) overnight at 4°C.
 5. Wash and incubate with HRP-conjugated secondary antibodies for 1 hour.
 6. Detect signal using an ECL substrate and an imaging system.
- Analysis: Densitometry is used to quantify band intensity. The ratio of p-Factor-Y to total Factor-Y is normalized to the loading control (GAPDH) and plotted to determine the cellular IC50.



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Figure 2: Experimental workflow for determining cellular target engagement of **SWIPE** inhibitors.

Conclusion

The **SWIPE** inhibitor program has successfully identified SW-54321 as a potent and cell-active inhibitor of the novel cancer target, Kinase-X. The compound effectively blocks the phosphorylation of the downstream substrate Factor-Y, leading to a significant reduction in cancer cell proliferation. The quantitative data and established protocols outlined in this

document provide a robust framework for the continued preclinical development of SW-54321 as a promising therapeutic agent.

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